

# Ethacridine Lactate Monohydrate: A Versatile Reagent for DNA Intercalation Assays

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## Compound of Interest

Compound Name: Ethacridine lactate monohydrate

Cat. No.: B1671380

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## Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

**Abstract:** This document provides detailed application notes and experimental protocols for the use of **Ethacridine Lactate Monohydrate** as a reagent in DNA intercalation assays.

Ethacridine lactate, an acridine derivative, is a fluorescent compound that intercalates into the DNA double helix, making it a valuable tool for studying DNA-ligand interactions, screening potential anticancer drugs, and quantifying DNA. This guide covers the principles of DNA intercalation and provides step-by-step protocols for various biophysical assays, including UV-Visible spectroscopy, fluorescence spectroscopy, and thermal denaturation studies.

## Introduction to DNA Intercalation and Ethacridine Lactate

DNA intercalation is a mode of binding where a planar molecule, known as an intercalator, inserts itself between the base pairs of the DNA double helix. This interaction can lead to significant conformational changes in the DNA structure, such as unwinding and lengthening of the helix, which can interfere with cellular processes like replication and transcription.<sup>[1]</sup> Many established anticancer drugs function through DNA intercalation.

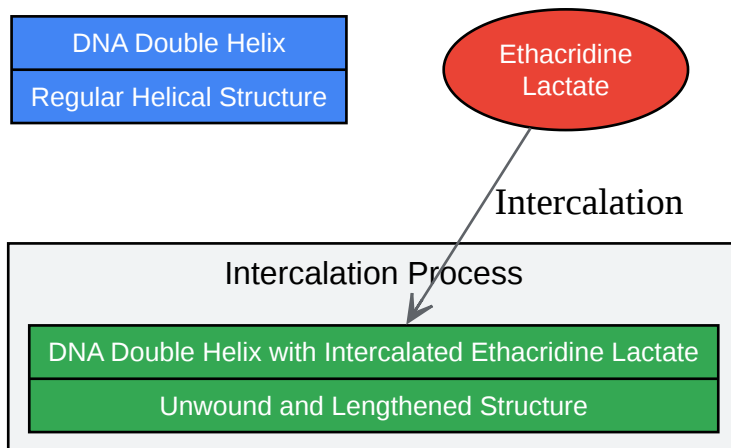
**Ethacridine lactate monohydrate** (CAS 6402-23-9), also known as Rivanol, is an aromatic organic compound derived from acridine.<sup>[2]</sup> It is a yellow, crystalline powder that is soluble in

water. Its planar acridine ring system allows it to intercalate into the DNA of microorganisms, disrupting their replication and transcription processes, which is the basis for its antiseptic properties.[2] This same mechanism makes it a useful reagent for in vitro DNA intercalation assays.

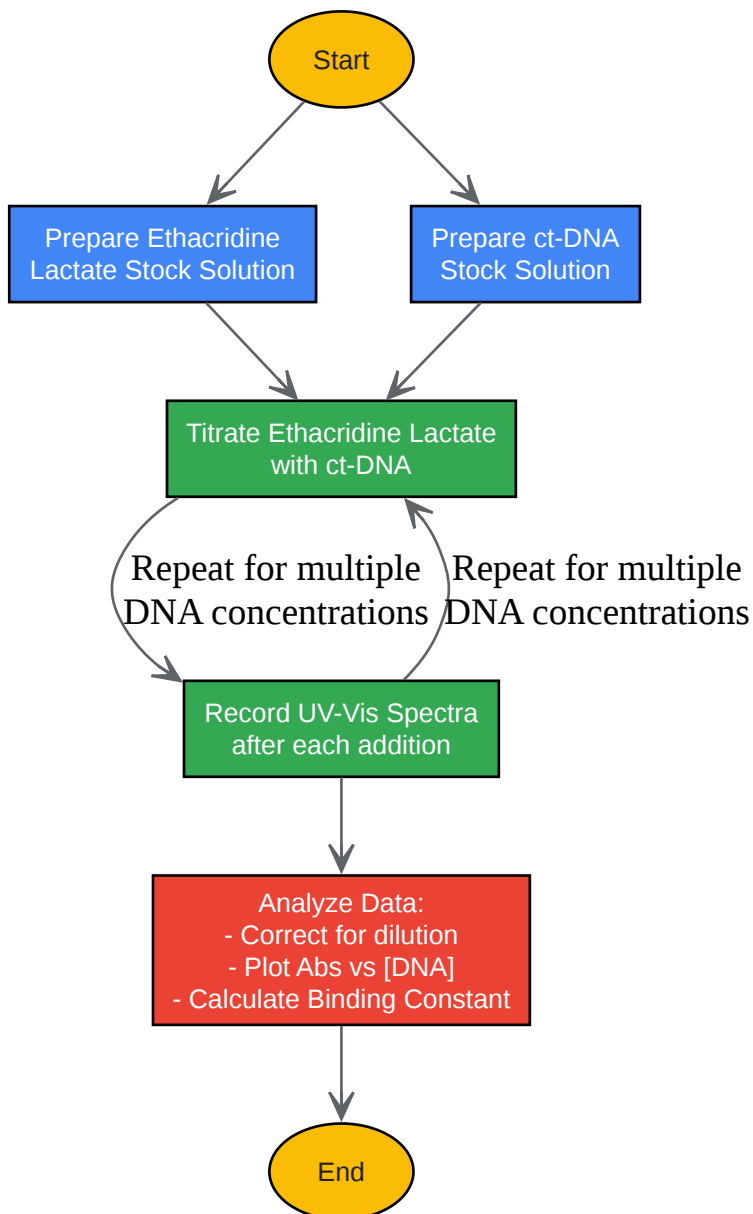
## Mechanism of DNA Intercalation by Ethacridine Lactate

The planar aromatic rings of ethacridine lactate insert between adjacent base pairs of the DNA double helix. This non-covalent interaction is stabilized by van der Waals forces and hydrophobic interactions. The intercalation process causes a local unwinding of the DNA helix and an increase in the distance between the base pairs, leading to an overall lengthening of the DNA molecule.

## Mechanism of Ethacridine Lactate Intercalation into DNA



## UV-Visible Spectroscopic Titration Workflow



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## References

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- 2. A genetically encoded fluorescent biosensor for extracellular l-lactate - PMC [pmc.ncbi.nlm.nih.gov]
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